

Physicochemical properties of Lipid A9

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Compound of Interest

Compound Name: Lipid 9

Cat. No.: B15573339

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An In-depth Technical Guide to the Physicochemical Properties of Lipid A9

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lipid A9, also known as Acuitas A9, is a synthetic, ionizable cationic lipid that has emerged as a critical component in the development of lipid nanoparticles (LNPs) for the delivery of nucleic acid-based therapeutics, such as messenger RNA (mRNA) and small interfering RNA (siRNA). [1][2] Its unique physicochemical properties, particularly its pH-dependent charge, are fundamental to its function, enabling efficient encapsulation of negatively charged nucleic acids during formulation and facilitating their release into the cytoplasm following cellular uptake. This guide provides a comprehensive overview of the known physicochemical properties of Lipid A9, detailed experimental protocols for its use, and an examination of the biological pathways it influences.

Physicochemical Properties of Lipid A9

The functionality of Lipid A9 in a drug delivery context is directly derived from its chemical structure and resulting physical properties. As an ionizable lipid, its most critical characteristic is the pKa of its dimethylamine headgroup, which dictates the pH at which it transitions from a

neutral to a positively charged state.^[1] This property is central to both the formulation process and the mechanism of endosomal escape.

Quantitative Data Summary

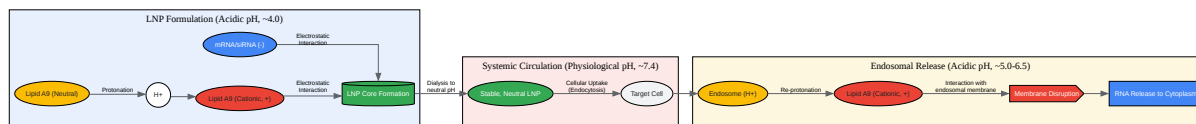
The following table summarizes the key quantitative physicochemical properties of Lipid A9 compiled from various suppliers and literature sources.

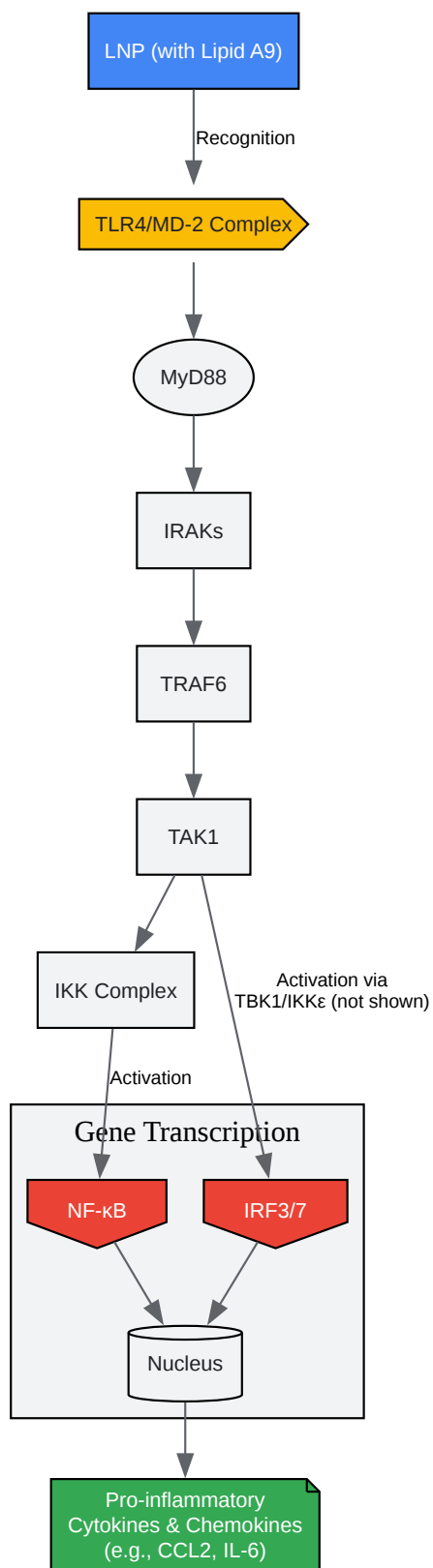
Property	Value	Reference(s)
CAS Number	2036272-50-9	^{[2][3][4][5]}
Chemical Name	bis(2-butyloctyl) 10-(N-(3-(dimethylamino)propyl)nonanamide)nonadecanedioate	^{[2][3]}
Molecular Formula	C ₅₇ H ₁₁₂ N ₂ O ₅	^{[2][3][4][6]}
Molecular Weight	905.5 g/mol	^{[2][3][4]}
pKa	6.27 - 6.5	^{[1][3][4]}
Appearance	Oil	^[5]
Purity	≥95% - >98%	^{[2][3][4][5]}
Solubility	Soluble in Ethanol, DMSO, DMF, Chloroform	^{[3][4]}
Storage Conditions	-20°C	^{[4][5]}
Stability	≥ 2 years (when stored properly)	^{[2][5]}

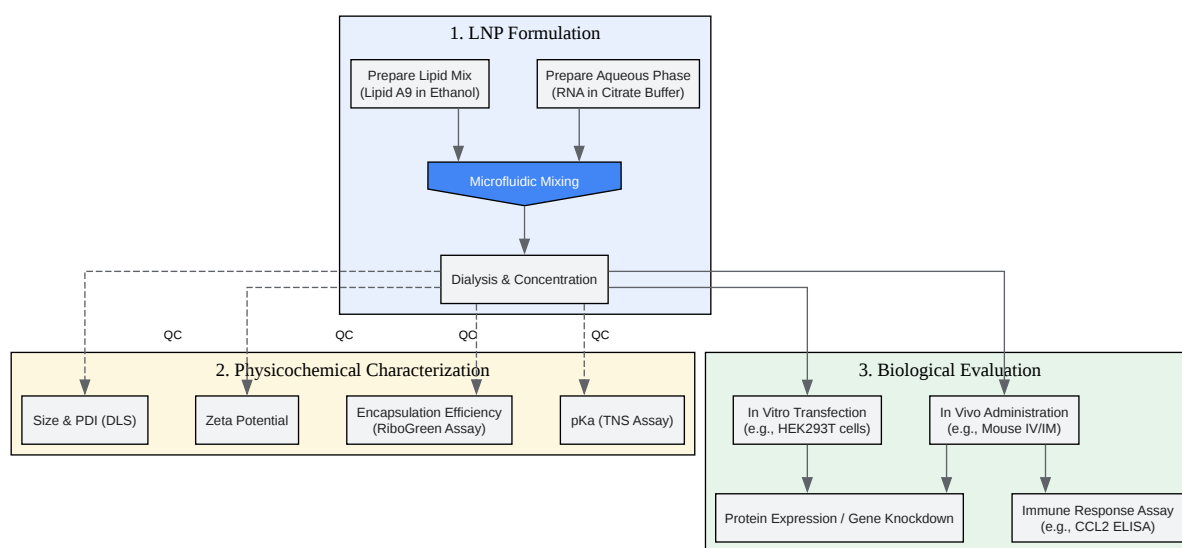
Note: Data such as melting point and critical micelle concentration (CMC) for Lipid A9 are not readily available in public literature, likely due to the compound's proprietary nature and its use as part of a lipid mixture rather than in isolation.

Role and Mechanism in Lipid Nanoparticles

The utility of Lipid A9 is realized in its role within a multi-component LNP formulation, which typically includes a phospholipid (e.g., DSPC), cholesterol, and a PEGylated lipid.^[7] The ionizable nature of Lipid A9 is the cornerstone of LNP function, as illustrated below.







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